

Independent Verification of the DIANA fMRI Method: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diana*

Cat. No.: *B7908659*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The advent of a neuroimaging technique capable of directly measuring neuronal activity with high spatiotemporal resolution would represent a paradigm shift in neuroscience and drug development. The "Direct Imaging of Neuronal Activity" (**DIANA**) fMRI method, as initially reported, promised such a breakthrough. However, subsequent independent verification studies have failed to replicate the original findings, leading to the retraction of the seminal paper. This guide provides an objective comparison of the **DIANA** method as originally described, the results of independent verification attempts, and the established Blood Oxygenation Level-Dependent (BOLD) fMRI technique, supported by experimental data and detailed protocols.

Overview of DIANA and the Controversy

DIANA was proposed as an fMRI technique capable of detecting neuronal activity on the order of milliseconds, a significant leap from the seconds-long timescale of conventional BOLD fMRI which measures the hemodynamic response as a proxy for neuronal firing. The proposed mechanism suggested that **DIANA** could detect subtle changes in T2 relaxation times caused by the reorientation of water molecules at the neuronal membrane during an action potential.

Despite initial excitement, the method came under scrutiny when multiple independent laboratories were unable to reproduce the original results. These replication failures, published in *Science Advances*, pointed to potential issues with the original data analysis, including the possibility of "cherry-picking" data, and suggested that the observed signals might be artifacts

of the pulse sequence rather than of neuronal origin. Ultimately, the original 2022 Science paper was retracted by its authors, who acknowledged that the results may have been biased by subjective data selection and that reanalysis revealed unexpected signal characteristics not supportive of the initial conclusions[1].

Comparative Performance Metrics

The following table summarizes the key performance metrics as reported in the original **DIANA** paper and the subsequent independent verification studies, contrasted with typical parameters for BOLD fMRI.

Parameter	Original DIANA Claim (Toi et al., 2022)	Independent Verification (Choi et al., 2024)	Independent Verification (Jasanoff et al., 2024 - interpretation)	Standard BOLD fMRI
Temporal Resolution	5 ms	5 ms (attempted replication)	5 ms (attempted replication)	1-3 seconds per image
Spatial Resolution	High (e.g., 0.22 x 0.22 x 1 mm ³)	High (e.g., 0.22 x 0.22 x 1 mm ³)	High (e.g., 50 x 50 µm in-plane)	Variable (typically 1-3 mm isotropic)
Reported Signal Change	~0.2%	No detectable neuronal-like peak in extensively averaged data	DIANA-like signals observed, but shown to be neither sufficient nor necessary to be produced by neural activity	0.5-5%
Primary Finding	Direct imaging of neuronal activity tracking thalamocortical pathways.	Failure to replicate DIANA signal; spurious peaks observed with small trial numbers or outlier exclusion.	DIANA signal attributed to non-ideal aspects of the pulse sequence (artifacts).	Indirect measure of neuronal activity via hemodynamic response.

Experimental Protocols

Original DIANA Protocol (Toi et al., 2022 - Retracted)

- Subjects: Anesthetized mice.
- Stimulus: Electrical stimulation of the whisker pads.
- MRI System: 9.4 Tesla.

- Pulse Sequence: Shuffled line-scanning k-t pulse sequence (a modified FLASH sequence).
- Key Parameters: Repetition Time (TR) = 5 ms; Echo Time (TE) = 2 ms; Flip Angle = 4°.
- Data Analysis: Averaging of trials, with subsequent reports suggesting potential subjective trial exclusion.

Independent Verification Protocol (Choi et al., 2024)

- Subjects: Anesthetized mice.
- Stimulus: Whisker stimulation, replicating the original study.
- MRI System: 15.2 Tesla (for enhanced sensitivity).
- Pulse Sequence: Identical shuffled line scanning k-t pulse sequence as the original study.
- Key Parameters: TR = 5 ms; TE = 2 ms; Spatial Resolution = 0.22 x 0.22 x 1 mm³.
- Data Analysis: Extensive averaging of a large number of trials (up to 1050). The study found no **DIANA**-like peak in the averaged data but could produce spurious peaks when using a small number of trials or by excluding certain trials, mimicking a potential bias[2][3].

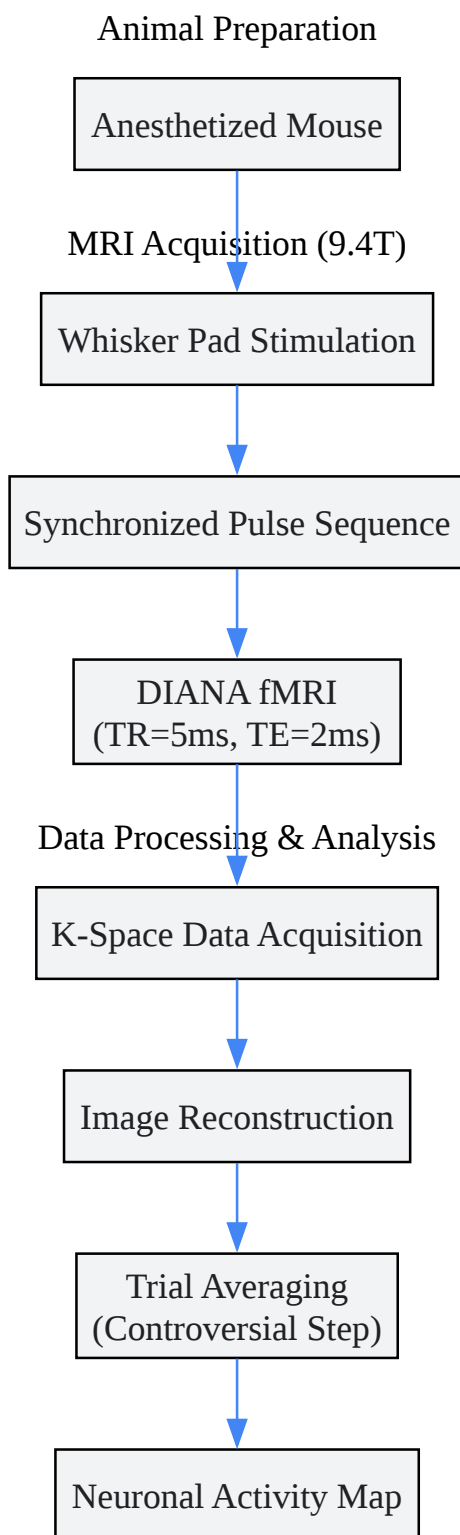
Independent Verification Protocol (implicated Jasanoff et al., 2024)

- Subjects: Anesthetized rats.
- Stimulus: Somatosensory stimulation.
- MRI System: High-field MRI.
- Pulse Sequence: Implementation of the **DIANA** pulse sequence.
- Key Parameters: TR = 5 ms; TE = 2 ms; Flip Angle = 4°.
- Data Analysis: This study reproduced the **DIANA**-like signals but demonstrated through control experiments (e.g., in deceased animals and with variations in the pulse sequence)

that these signals were likely artifacts arising from the pulse sequence itself and not from neuronal activity[3][4].

Visualizing the Methodologies

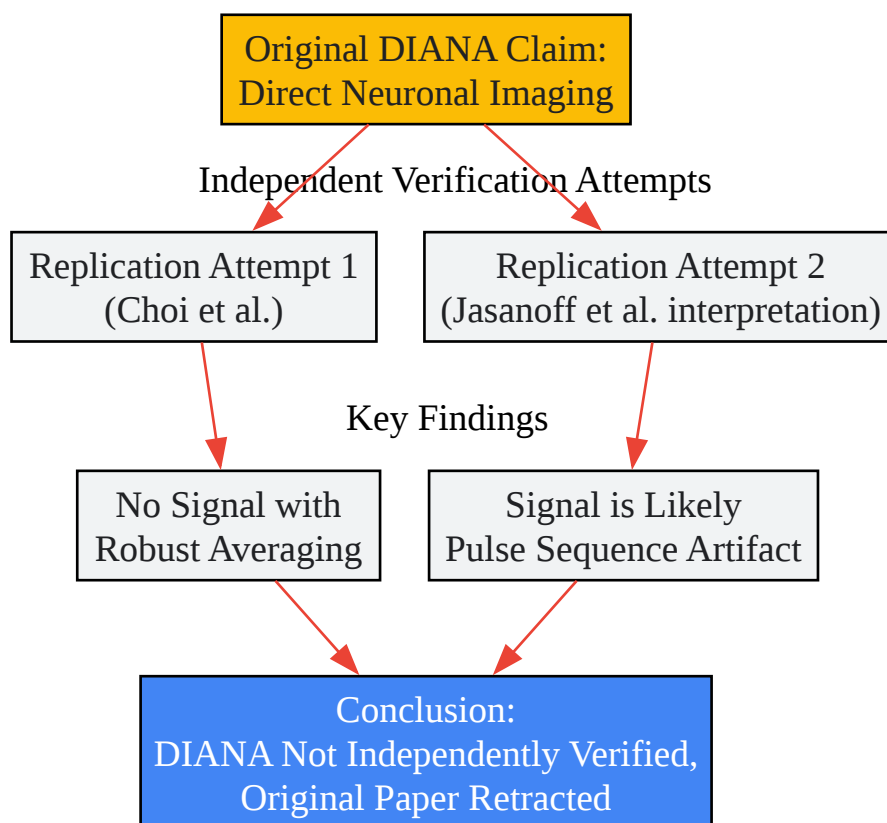
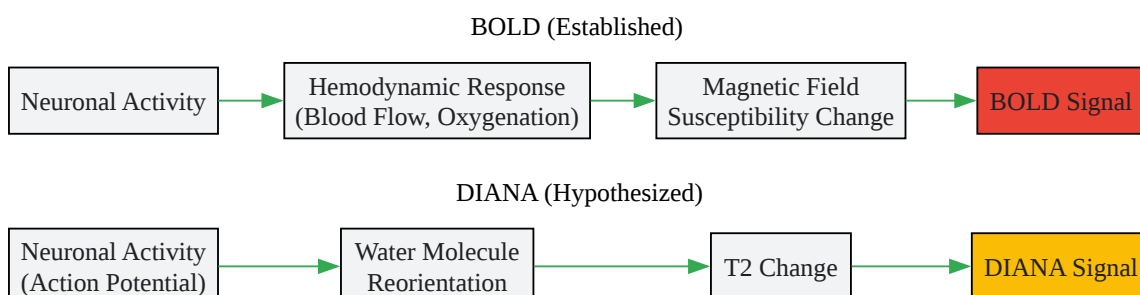
DIANA fMRI Experimental Workflow (as originally proposed)



[Click to download full resolution via product page](#)

Caption: Proposed workflow for **DIANA** fMRI, from animal preparation to data analysis.

Signaling Pathways: DIANA vs. BOLD fMRI



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. No Replication of Direct Neuronal Activity-related (DIANA) fMRI in Anesthetized Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Initial experiences with Direct Imaging of Neuronal Activity (DIANA) in humans - PMC [pmc.ncbi.nlm.nih.gov]
- 3. [PDF] No replication of direct neuronal activity–related (DIANA) fMRI in anesthetized mice | Semantic Scholar [semanticscholar.org]
- 4. A different interpretation of the DIANA fMRI signal - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Independent Verification of the DIANA fMRI Method: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7908659#independent-verification-of-the-diana-fmri-method]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com